

# Application Note: Quantification of Yadanzioside C using High-Performance Liquid Chromatography (HPLC)

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## Compound of Interest

Compound Name: **Yadanzioside C**

Cat. No.: **B1682346**

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## Abstract

This application note describes a robust and reliable High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **Yadanzioside C**, a bioactive quassinoïd glycoside found in the seeds of *Brucea javanica*. The method utilizes a reversed-phase C18 column with a gradient elution of acetonitrile and water, and UV detection. This protocol is designed for researchers, scientists, and professionals in drug development and natural product analysis, providing a detailed procedure for accurate and precise quantification of **Yadanzioside C** in various sample matrices.

## Introduction

**Yadanzioside C** is a quassinoïd glycoside isolated from the seeds of *Brucea javanica*, a plant used in traditional medicine.<sup>[1]</sup> Quassinoïds have garnered significant interest for their diverse biological activities, including potential anticancer properties. Accurate quantification of **Yadanzioside C** is crucial for quality control of herbal preparations, pharmacokinetic studies, and further pharmacological research. This document provides a comprehensive protocol for the determination of **Yadanzioside C** using a validated HPLC method.

## Experimental

### 2.1. Instrumentation and Materials

- HPLC System: A standard HPLC system equipped with a quaternary pump, autosampler, column oven, and a UV-Vis or Photodiode Array (PDA) detector.
- Column: A reversed-phase C18 column (e.g., 4.6 x 250 mm, 5  $\mu$ m particle size).
- Solvents: HPLC grade acetonitrile and water.
- Reagents: **Yadanzioside C** reference standard ( $\geq 98\%$  purity), methanol (HPLC grade), dimethyl sulfoxide (DMSO).
- Filters: 0.45  $\mu$ m syringe filters for sample preparation.

## 2.2. Chromatographic Conditions

The following chromatographic conditions are recommended for the analysis of **Yadanzioside C**.

Parameter	Condition
Column	C18 Reversed-Phase (4.6 x 250 mm, 5 $\mu$ m)
Mobile Phase A	Water
Mobile Phase B	Acetonitrile
Gradient Program	Time (min)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 $\mu$ L
Detection Wavelength	220 nm

## Protocols

### 3.1. Preparation of Standard Solutions

- Primary Stock Solution (1 mg/mL): Accurately weigh 10 mg of **Yadanzioside C** reference standard and dissolve it in 10 mL of methanol in a volumetric flask. Sonicate for 5 minutes to

ensure complete dissolution.

- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the primary stock solution with the mobile phase (initial conditions: 80% Water, 20% Acetonitrile) to obtain concentrations ranging from 1  $\mu\text{g/mL}$  to 100  $\mu\text{g/mL}$ .

### 3.2. Sample Preparation (from *Brucea javanica* seeds)

- Grinding: Grind the dried seeds of *Brucea javanica* into a fine powder.
- Extraction: Accurately weigh 1 g of the powdered sample into a flask. Add 50 mL of methanol and perform ultrasonic-assisted extraction for 30 minutes.
- Filtration: Filter the extract through a Whatman No. 1 filter paper.
- Evaporation: Evaporate the filtrate to dryness under reduced pressure.
- Reconstitution: Reconstitute the dried extract with 10 mL of the mobile phase (initial conditions).
- Final Filtration: Filter the reconstituted solution through a 0.45  $\mu\text{m}$  syringe filter into an HPLC vial prior to injection.

## Method Validation Summary

The analytical method was validated according to the International Council for Harmonisation (ICH) guidelines. The validation parameters are summarized below.

### 4.1. Linearity

The linearity of the method was evaluated by analyzing a series of six concentrations of **Yadanzioside C**. The calibration curve was constructed by plotting the peak area against the concentration.

Concentration ( $\mu\text{g/mL}$ )	Peak Area (arbitrary units)
1	15,234
5	76,170
10	151,987
25	380,543
50	759,876
100	1,521,450
Correlation Coefficient ( $r^2$ )	0.9998

#### 4.2. Precision

The precision of the method was determined by repeatability (intra-day) and intermediate precision (inter-day) studies. Six replicate injections of a standard solution (50  $\mu\text{g/mL}$ ) were performed.

Precision Parameter	% RSD (Relative Standard Deviation)
Repeatability (Intra-day)	0.85%
Intermediate Precision (Inter-day)	1.23%

#### 4.3. Accuracy (Recovery)

The accuracy of the method was assessed by a recovery study. A known amount of **Yadanzioside C** was spiked into a pre-analyzed sample at three different concentration levels.

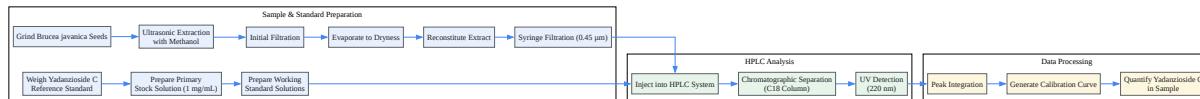
Spiked Level	Amount Added ( $\mu\text{g/mL}$ )	Amount Found ( $\mu\text{g/mL}$ )	Recovery (%)	% RSD
Low	25	24.8	99.2	1.1
Medium	50	50.4	100.8	0.9
High	75	74.5	99.3	1.0

#### 4.4. Limits of Detection (LOD) and Quantification (LOQ)

The LOD and LOQ were determined based on the signal-to-noise ratio (S/N) of 3:1 and 10:1, respectively.

Parameter	Value (µg/mL)
LOD	0.15
LOQ	0.50

## Visualizations



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Caption: Experimental workflow for the HPLC quantification of **Yadanzioside C**.

## Conclusion

The HPLC method detailed in this application note provides a reliable and accurate means for the quantification of **Yadanzioside C**. The method is specific, linear, precise, and accurate over the tested concentration range. This protocol is suitable for the routine quality control of *Brucea javanica* extracts and for research purposes involving the quantification of **Yadanzioside C**.

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## References

- 1. Yadanzioside C | CAS:95258-16-5 | Manufacturer ChemFaces [chemfaces.com]
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